

# How to reduce non-specific binding of Erythrosine isothiocyanate conjugates

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## Compound of Interest

Compound Name: Erythrosine isothiocyanate

Cat. No.: B1205733

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## Technical Support Center: Erythrosine Isothiocyanate Conjugates

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address the common challenge of non-specific binding (NSB) associated with **Erythrosine isothiocyanate** conjugates.

## Troubleshooting Guide: High Background and Non-Specific Binding

High background fluorescence can obscure specific signals, leading to a poor signal-to-noise ratio and potentially inaccurate results. This guide provides a systematic approach to identifying and mitigating the causes of non-specific binding.

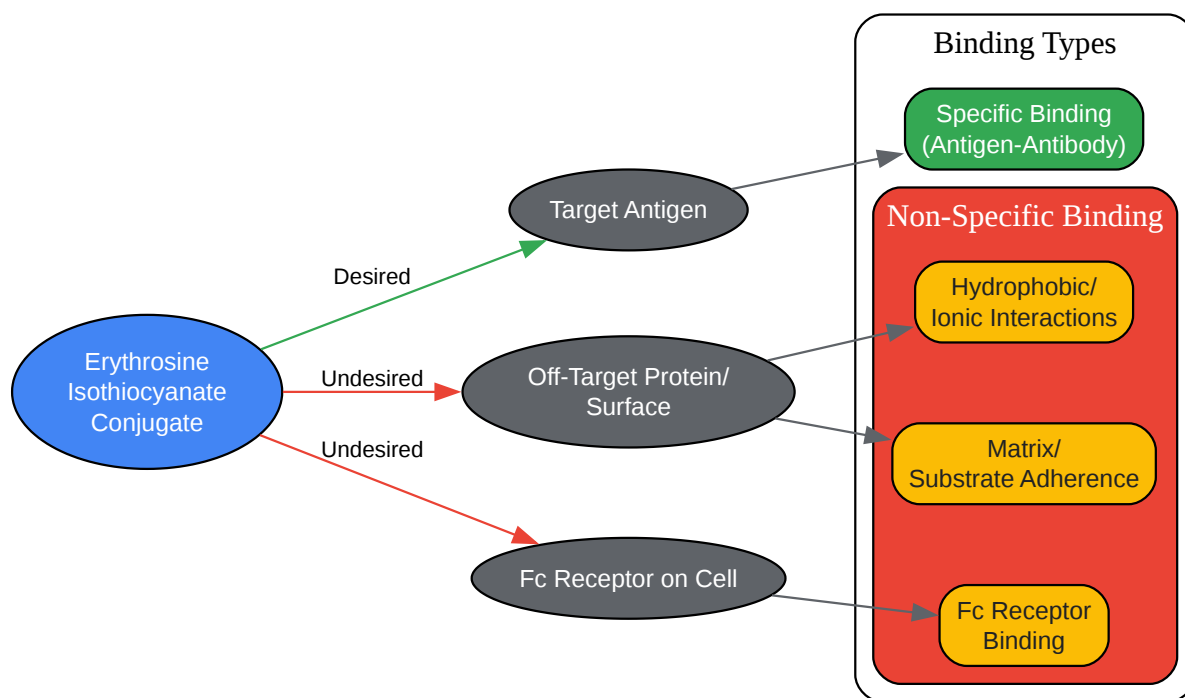
**Problem:** High background or non-specific staining is observed in my experiment.

High background can stem from several factors, including the inherent properties of Erythrosine B, suboptimal antibody concentrations, insufficient blocking, or inadequate washing.<sup>[1][2]</sup> Erythrosine B, a poly-iodinated xanthene dye, is known for its promiscuous, non-specific binding to proteins, which can contribute significantly to background signal.

## Initial Troubleshooting Steps

- **Optimize Conjugate Concentration:** An excessively high concentration of the **Erythrosine isothiocyanate** conjugate is a common cause of non-specific binding.[3][4] It is crucial to perform a titration to determine the optimal concentration that provides the best signal-to-noise ratio.
- **Review Blocking Protocol:** Inadequate blocking of non-specific sites on your sample or substrate is a primary contributor to high background.[2][4] The choice of blocking agent and the duration of the blocking step are critical.
- **Enhance Washing Steps:** Insufficient washing will not adequately remove unbound or weakly bound conjugates, leading to high background.[3][5]

The following flowchart outlines a systematic approach to troubleshooting non-specific binding.



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